

Understanding Safety Data Sheets (SDS) under GHS

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 7-Methyl-1,5,7-triazabicyclo[4.4.0]dec-5-ene

CAS No.: 84030-20-6

Cat. No.: S1973094

[Get Quote](#)

The Globally Harmonized System (GHS) is an international standard for classifying chemicals and communicating their hazards via Safety Data Sheets (SDS) and labels [1]. An SDS is required for any substance or mixture that meets GHS classification criteria [2].

A GHS-compliant SDS follows a standardized 16-section format to ensure consistent presentation of critical safety information [2]. The table below summarizes the core content of each section.

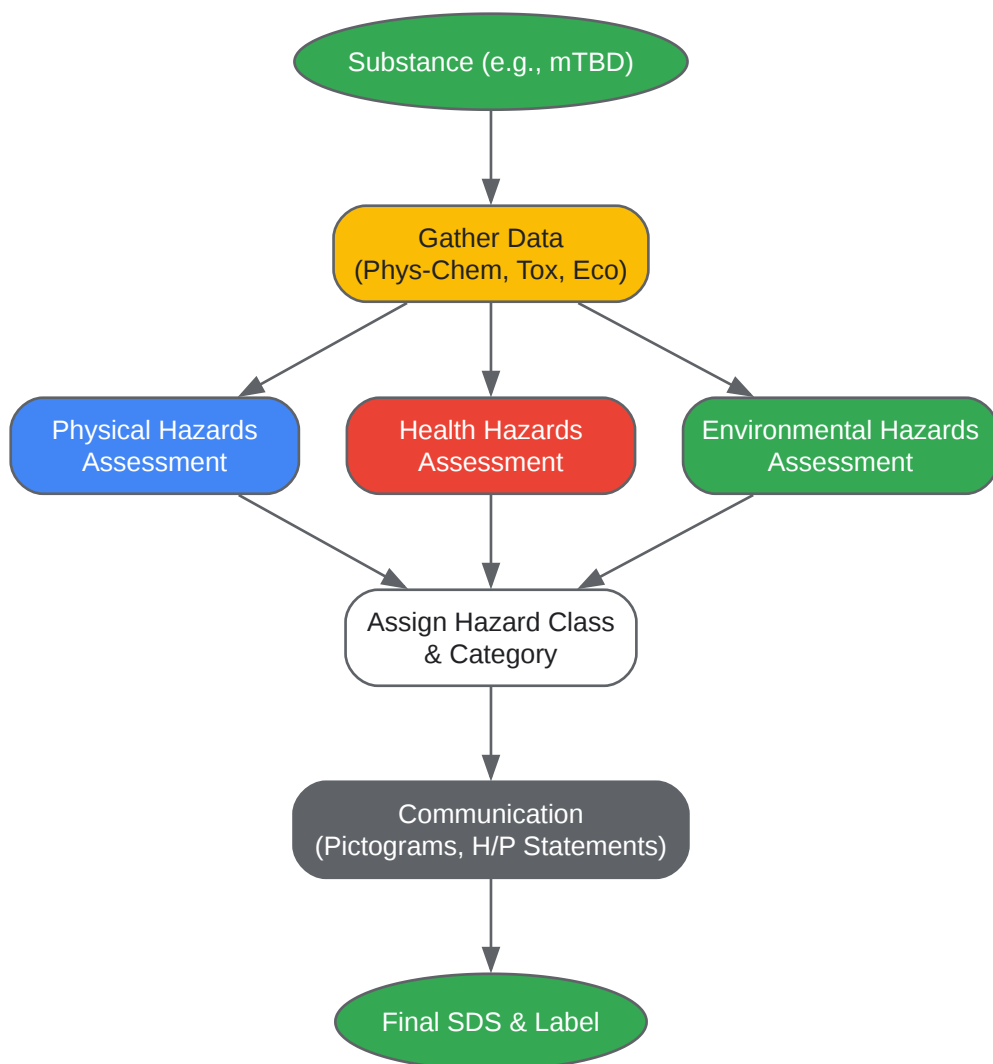
Section	Core Content Description
1. Identification	Substance/mixture and supplier identification, recommended use [2].
2. Hazard(s) identification	Classification, label elements (pictograms, signal words), other hazards [2].
3. Composition/information on ingredients	Chemical composition, including hazardous ingredients [2].
4. First-aid measures	Necessary first-aid measures by exposure route [2].
5. Fire-fighting measures	Suitable extinguishing media, specific hazards, special protective equipment [2].

Section	Core Content Description
6. Accidental release measures	Personal precautions, emergency procedures, containment and clean-up methods [2].
7. Handling and storage	Safe handling practices and storage conditions [2].
8. Exposure controls/personal protection	Exposure limits, engineering controls, personal protective equipment (PPE) [2].
9. Physical and chemical properties	Appearance, odor, pH, melting/boiling points, flammability, etc. [2].
10. Stability and reactivity	Chemical stability, possibility of hazardous reactions, conditions to avoid [2].
11. Toxicological information	Comprehensive description of health effects, including routes of exposure and symptoms [2].
12. Ecological information	Ecotoxicity, persistence, bioaccumulation, mobility in soil [2].
13. Disposal considerations	Information on safe disposal methods [2].
14. Transport information	UN number, proper shipping name, transport hazard class [2].
15. Regulatory information	Safety, health, and environmental regulations specific to the substance [2].
16. Other information	Other information, including preparation date of SDS [2].

Classifying GHS Hazards

GHS classifies hazards into three main groups: physical, health, and environmental [1]. The classification is based on predefined criteria, and each hazard class has associated pictograms, signal words ("Danger" or "Warning"), and hazard statements (e.g., H225, H318) [3].

The following diagram illustrates the logical workflow for determining the GHS hazards of a substance like mTBD.



[Click to download full resolution via product page](#)

GHS hazard classification workflow for a chemical substance.

The table below summarizes key GHS hazard classes and examples of criteria. You would need to evaluate mTBD against such criteria to determine its specific classifications [1] [3].

Hazard Group	Hazard Class	Example Criteria / Category	Associated Pictogram
Physical Hazards	Flammable Liquids	Cat. 1: Flash point < 23°C and initial boiling point ≤ 35°C [1]	Flame [3]

Hazard Group	Hazard Class	Example Criteria / Category	Associated Pictogram
	Corrosive to Metals	Corrosion rate on steel or aluminum > 6.25 mm/year [1]	Corrosion [3]
Health Hazards	Acute Toxicity (Oral)	Cat. 1: LD50 ≤ 5 mg/kg (Danger) [3]	Skull & Crossbones [3]
	Skin Corrosion/Irritation	Cat. 1: Skin corrosion (irreversible damage) [1]	Corrosion [3]
	Serious Eye Damage/Eye Irritation	Cat. 1: Serious eye damage (not reversible in 21 days) [1]	Corrosion [3]
	Specific Target Organ Toxicity (Single Exposure)	Cat. 1: Significant organ damage [1]	Health Hazard [3]
Environmental Hazards	Acute Aquatic Toxicity	Cat. 1: LC50/EC50/ErC50 ≤ 1 mg/L [1]	Environment [3]

Experimental Protocols for Hazard Data

To populate the GHS classification and the relevant SDS sections (like 9, 11, and 12), specific experimental data is required. The following are standardized methodologies for obtaining key data points.

- **Acute Oral Toxicity (OECD TG 423):** This test determines the LD50 value for acute toxicity classification [1] [3].
 - **Procedure:** Groups of healthy young adult animals (typically rodents) receive a single oral dose of mTBD. After administration, the animals are clinically observed for 14 days for signs of toxicity, morbidity, and mortality.
 - **Data for SDS:** The results (LD50 value and observed toxic effects) are used to classify the substance for Section 2 and provide detailed information in Section 11.
- **In Vitro Skin Corrosion (OECD TG 431):** This test uses reconstructed human epidermis models to determine if a chemical is corrosive.

- **Procedure:** mTBD is applied topically to the 3D skin model. The test measures cell viability via MTT reduction after a defined exposure period. A reduction in viability below a predetermined threshold indicates a corrosive potential.
- **Data for SDS:** A positive result leads to classification as a skin corrosive in Section 2, with corresponding first-aid measures in Section 4 and handling precautions in Section 7.
- **Acute Aquatic Toxicity (OECD TG 201):** This test determines the EC50 for freshwater algae, a key endpoint for environmental hazard classification [1].
 - **Procedure:** The test involves exposing algal cells to mTBD at a range of concentrations for 72 hours. The growth rate of the algae is measured and compared to a control.
 - **Data for SDS:** The EC50 value is used for classification in Section 2 and provides essential information for Section 12 (Ecological information).

How to Proceed for a Complete mTBD SDS

Since specific data for mTBD is not available in the general search results, I recommend the following steps to create a complete and compliant safety data sheet:

- **Consult the Supplier:** The first and most straightforward step is to obtain the Safety Data Sheet for mTBD directly from your chemical supplier.
- **Search Specialized Databases:** Look for toxicological and ecotoxicological data in scientific literature and specialized chemical databases (e.g., PubChem, which hosts GHS classifications from various sources [3]).
- **Conform to Regional Regulations:** Be aware that while the GHS is a global framework, specific countries may have additional requirements for certain sections of the SDS (e.g., information disclosure in Section 3 or regulatory information in Section 15) [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Globally Harmonized System of Classification and Labelling... - Wikipedia [en.wikipedia.org]
2. GHS Safety Data Sheet [chemsafetypro.com]

3. Classification Summary (Rev.9) - PubChem GHS [pubchem.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Understanding Safety Data Sheets (SDS) under GHS]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1973094#mtbd-safety-data-sheet-ghs-hazards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com